

Application Notes and Protocols for Pigment Red 21 in Polymer Science Research

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Compound of Interest

Compound Name: Pigment Red 21

CAS No.: 6410-26-0

Cat. No.: B1360073

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Pigment Red 21** (C.I. 12300) in polymer science research. This document includes key physical and chemical properties, performance data in various polymer systems, and detailed experimental protocols for its incorporation and evaluation.

Introduction to Pigment Red 21

Pigment Red 21, also known as PR21, is a monoazo pigment characterized by its brilliant yellowish-red shade. It is widely utilized in various industrial applications, including inks, paints, and coatings.^{[1][2]} In the realm of polymer science, its application is primarily for coloration, but its interaction with polymer matrices can also influence the final properties of the material. Understanding its characteristics and performance is crucial for developing durable and color-stable polymeric products.

Physicochemical and Fastness Properties

A summary of the quantitative data for **Pigment Red 21** is presented in the tables below, compiled from various supplier technical data sheets and research articles.

Table 1: General Properties of **Pigment Red 21**

Property	Value	References
C.I. Name	Pigment Red 21	[3]
C.I. Number	12300	[3]
CAS Number	6410-26-0	[3]
Chemical Formula	$C_{23}H_{16}ClN_3O_2$	[3]
Molecular Weight	401.85 g/mol	[3]
Appearance	Red powder	[4]
Density	1.32 - 1.60 g/cm ³	[3][4]
Oil Absorption	35-50 g/100g	[4][5]
pH Value	6.0 - 8.0	[4][5]

Table 2: Fastness and Resistance Properties of **Pigment Red 21**

Property	Rating (1-8 Scale for Light, 1-5 for others)	References
Light Fastness	5 - 7	[3][4][6]
Heat Resistance	120 - 160 °C	[4][5]
Water Resistance	4	[5][6]
Acid Resistance	4 - 5	[4][6]
Alkali Resistance	4 - 5	[4][6]
Alcohol Resistance	4	[4]
Ester Resistance	3	[4]
Benzene Resistance	3	[4]
Ketone Resistance	3	[4]
Bleeding Resistance	4	[4]
Soap Resistance	4	[4]

Applications in Polymer Science

The primary application of **Pigment Red 21** in polymer science is for imparting color to various plastics. However, its incorporation can also affect the mechanical and thermal properties of the polymer. Research has also explored the modification of **Pigment Red 21** to enhance its performance in polymer systems.

Coloration of Polymers

Pigment Red 21 is used to color a range of polymers, including:

- Polyolefins (Polyethylene, Polypropylene)
- Polyvinyl Chloride (PVC)
- Acrylonitrile Butadiene Styrene (ABS)

- Polystyrene (PS)

Influence on Mechanical Properties

The addition of pigments can alter the mechanical properties of polymers. Studies on pigmented Acrylonitrile Butadiene Styrene (ABS) have shown that the presence of pigments can influence tensile strength and impact resistance. The extent of this influence depends on the pigment concentration and the processing conditions.

Thermal Stability

The thermal stability of **Pigment Red 21** is a critical factor in polymer processing, as high temperatures can lead to pigment degradation and color changes.[7] Differential Scanning Calorimetry (DSC) is a key technique to evaluate the effect of the pigment on the thermal properties of the polymer, such as the glass transition temperature (T_g) and melting temperature (T_m).[8]

Surface Modification

Research has demonstrated that modifying the surface of **Pigment Red 21** with inorganic materials like sepiolite and lithopone can improve its heat resistance and light fastness. This modification can lead to a more homogeneous dispersion of the pigment within the polymer matrix.

Experimental Protocols

The following are detailed protocols for the incorporation and evaluation of **Pigment Red 21** in a polymer matrix.

Pigment Dispersion in a Polymer Matrix via Twin-Screw Extrusion

This protocol describes the preparation of a colored polymer compound using a twin-screw extruder.

Materials and Equipment:

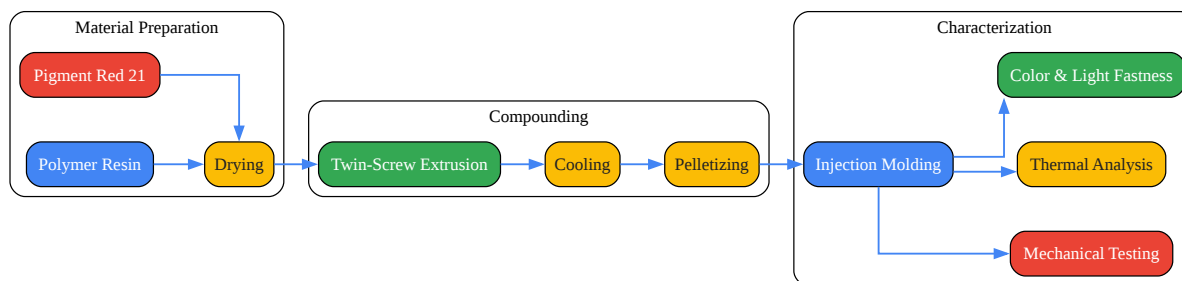
- Polymer resin (e.g., Polypropylene pellets)

- **Pigment Red 21** powder
- Twin-screw extruder
- Gravimetric feeders
- Water bath for cooling
- Pelletizer

Procedure:

- **Drying:** Dry the polymer resin and **Pigment Red 21** powder in an oven at a temperature appropriate for the specific polymer to remove any residual moisture.
- **Premixing (Optional):** For small-scale experiments, the polymer pellets and pigment powder can be manually premixed in a bag. For larger scale, separate gravimetric feeders are used.
- **Extruder Setup:** Set the temperature profile of the extruder zones according to the processing requirements of the polymer. A typical profile for polypropylene would be in the range of 180-220°C.
- **Compounding:**
 - Feed the polymer resin into the main hopper of the extruder using a gravimetric feeder at a set rate.
 - Feed the **Pigment Red 21** powder into a side feeder of the extruder at the desired concentration (e.g., 0.1 - 2.0 wt%).
 - Set the screw speed of the extruder (e.g., 200-400 rpm) to ensure proper mixing and dispersion.
- **Cooling and Pelletizing:**
 - The extruded molten polymer strand is passed through a water bath for cooling.
 - The cooled strand is then fed into a pelletizer to produce colored polymer pellets.

- Drying: Dry the resulting pellets to remove surface moisture before further processing or testing.



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Experimental workflow for polymer coloration.

Preparation of Test Specimens by Injection Molding

Materials and Equipment:

- Colored polymer pellets
- Injection molding machine
- Standard test specimen molds (e.g., ASTM D638 Type I for tensile testing, ASTM D256 for Izod impact testing)

Procedure:

- Drying: Ensure the colored pellets are thoroughly dried.
- Molding Parameters: Set the injection molding machine parameters (e.g., barrel temperature, injection pressure, holding pressure, cooling time) according to the polymer's

processing guide.

- Molding: Inject the molten polymer into the molds to produce standardized test specimens.
- Conditioning: Condition the specimens according to the relevant ASTM standard before testing (e.g., $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours).

Evaluation of Mechanical Properties

4.3.1. Tensile Testing (ASTM D638)

Equipment:

- Universal Testing Machine (UTM) with appropriate load cell and grips
- Extensometer

Procedure:

- Measure the width and thickness of the gauge section of the dumbbell-shaped specimen.
- Mount the specimen in the grips of the UTM.
- Attach the extensometer to the gauge section.
- Apply a tensile load at a constant crosshead speed until the specimen fractures.
- Record the load and elongation data.
- Calculate tensile strength, modulus of elasticity, and elongation at break.

4.3.2. Izod Impact Testing (ASTM D256)

Equipment:

- Pendulum impact testing machine (Izod type)
- Notching machine

Procedure:

- Create a notch in the test specimen using the notching machine.
- Clamp the notched specimen in the vise of the impact tester with the notch facing the direction of the pendulum strike.
- Release the pendulum, allowing it to strike and fracture the specimen.
- Record the energy absorbed during the impact.
- Calculate the impact strength in J/m or ft-lb/in of notch.

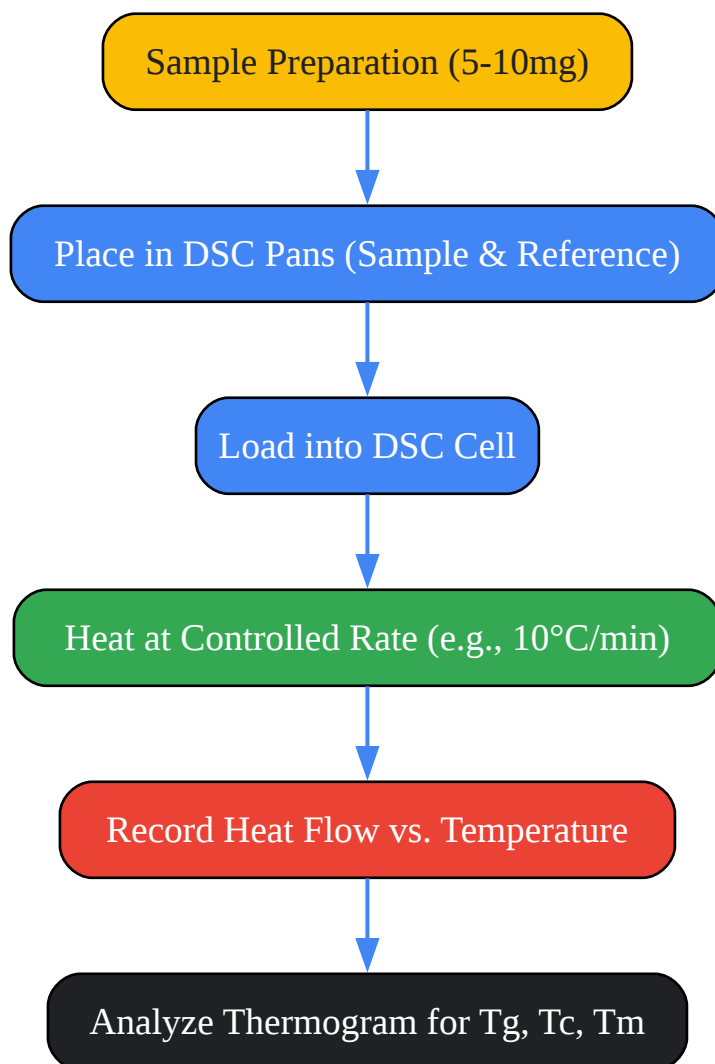
Thermal Analysis by Differential Scanning Calorimetry (DSC)

Equipment:

- Differential Scanning Calorimeter (DSC)

Procedure:

- Accurately weigh a small sample (5-10 mg) of the colored polymer into a DSC pan.
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
- Record the heat flow as a function of temperature.
- From the DSC thermogram, determine the glass transition temperature (T_g), crystallization temperature (T_c), and melting temperature (T_m).



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DSC analysis workflow.

Colorimetric and Light Fastness Evaluation

4.5.1. Color Measurement (ASTM E308)

Equipment:

- Spectrophotometer or colorimeter

Procedure:

- Calibrate the instrument using standard white and black tiles.

- Measure the color of the injection-molded plaques.
- Record the CIE Lab* color coordinates. L* represents lightness, a* represents the red/green axis, and b* represents the yellow/blue axis.

4.5.2. Light Fastness Testing (ASTM G155)

Equipment:

- Xenon arc weather-ometer

Procedure:

- Mount the test specimens in the weather-ometer.
- Expose the specimens to cycles of light and moisture under controlled conditions that simulate outdoor weathering.
- Periodically remove the specimens and measure the color change (ΔE^*) using a spectrophotometer.
- The light fastness is rated based on the amount of exposure time required to produce a specified amount of color change.

Migration Testing

For applications where the pigmented polymer may come into contact with food or other sensitive materials, migration testing is crucial. The protocols for such tests are detailed in FDA guidelines.[9][10] The general principle involves exposing the polymer to food simulants (e.g., ethanol solutions for fatty foods, acetic acid for acidic foods) under conditions of time and temperature that replicate the intended use. The food simulant is then analyzed for the presence of the migrated pigment or its degradation products.

Conclusion

Pigment Red 21 is a versatile colorant for a wide range of polymers. Its performance in a polymer system is dependent on factors such as its concentration, dispersion quality, and the processing conditions employed. The experimental protocols provided in these notes offer a

standardized approach to incorporating and evaluating **Pigment Red 21** in polymer matrices, enabling researchers to assess its impact on the final product's properties and ensure its suitability for the intended application.

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- To cite this document: BenchChem. [Application Notes and Protocols for Pigment Red 21 in Polymer Science Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360073/docs#application-notes-and-protocols-for-pigment-red-21-in-polymer-science-research\]](https://www.benchchem.com/product/b1360073/docs#application-notes-and-protocols-for-pigment-red-21-in-polymer-science-research)

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